

N-(Benzoyloxy)succinimide synonyms and alternative names

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Compound of Interest

Compound Name: *N*-(Benzoyloxy)succinimide

Cat. No.: B556249

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An important initial clarification is necessary regarding the chemical nomenclature. The name "**N-(Benzoyloxy)succinimide**" can be easily confused with a similarly named compound, "N-(Benzyloxycarbonyloxy)succinimide". These are distinct chemical entities with different structures and properties. This guide will address both to ensure clarity for the research community.

Part 1: N-(Benzoyloxy)succinimide

Synonyms and Alternative Names:

- Benzoic acid N-hydroxysuccinimide ester[1][2][3][4][5]
- 1-(Benzoyloxy)-2,5-pyrrolidinedione[1][2][4]
- N-Hydroxysuccinimidyl benzoate[1][2][4]
- O-Benzoyl-N,N-succinylhydroxylamine[1][2][4]
- Succinimido benzoate[1][2][4]
- n-benzoyloxy succinimide[6]
- bz-osu[6]
- n-succinimidyl benzoate[6]

- 2,5-pyrrolidinedione, 1-benzoyloxy[6]
- 1-benzoyloxy-2,5-pyrrolidinedione[6]
- 2,5-dioxoazolidinyl benzoate[6]
- 1-phenylcarbonyl oxy pyrrolidine-2,5-dione[6]
- benzoyoxysuccinimide[6]
- benzoic acid succinimidyl ester[6]

Quantitative Data:

Property	Value	Source
CAS Number	23405-15-4	[1][2][3][4][5][6]
Molecular Formula	C11H9NO4	[1][2][3][4][5][6]
Molecular Weight	219.19 g/mol	[1][2][3][5][6]
Melting Point	136-138 °C	[1][2]
Assay	96%	[1][2][3][4]
Storage Temperature	2-8°C	[1][2]

Part 2: N-(Benzyloxycarbonyloxy)succinimide

Synonyms and Alternative Names:

- Z-OSU[7][8]
- N α -(Benzyloxycarbonyloxy) Succinimide[7][9]
- 1-[[[(Benzyloxy)carbonyl]oxy]-2,5-pyrrolidinedione[9]
- Benzyl 2,5-dioxopyrrolidin-1-yl carbonate[7][9]
- Benzyl N-succinimidyl carbonate[7][9]

- Benzyloxycarbonyloxysuccinimide[7][9]
- (CARBOBENZOXY)SUCCINIMIDE[7][8]
- CBZ-ONSU[8]
- Z-OSu[7][9]
- O-Benzyloxycarbonyl-N-hydroxysuccinimide[9]
- N-(Benzyloxycarbonyloxy)-succinimide[7]
- Benzyl succinimido carbonate[7][10]
- Cbz-OSu[9]
- N-Carbobenzoxyoxysuccinimide[10]

Quantitative Data:

Property	Value	Source
CAS Number	13139-17-8	[7][8][9][10]
Molecular Formula	C12H11NO5	[8][9]
Molecular Weight	249.22 g/mol	[8][10]
Melting Point	80-82 °C (lit.)	[7]
Purity	>98.0%(N)	

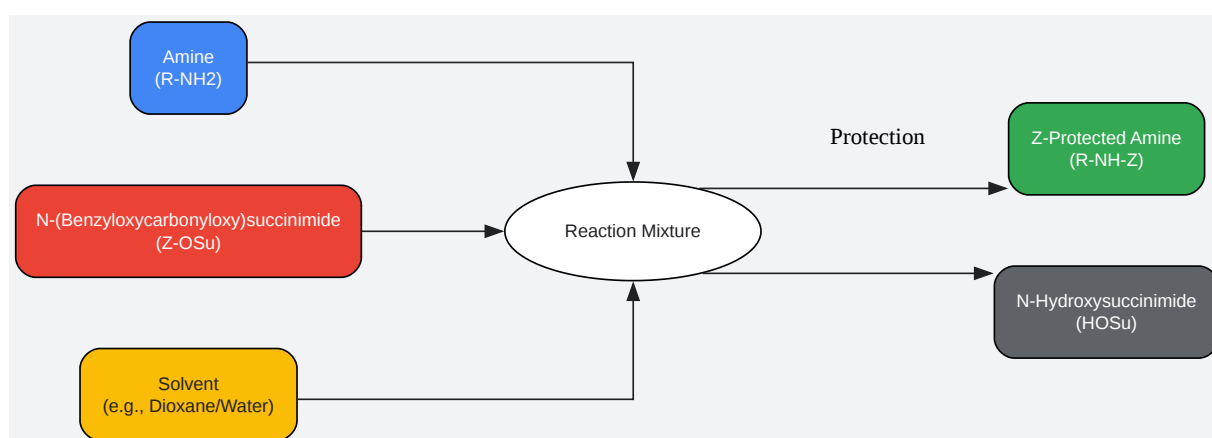
Experimental Protocols & Signaling Pathways

A detailed search for specific experimental protocols and signaling pathways for **N-(Benzoyloxy)succinimide** did not yield sufficient information to construct detailed workflows or diagrams. This compound is primarily known as a reagent in organic synthesis, particularly for the introduction of a benzoyl group.

For N-(Benzyloxycarbonyloxy)succinimide, it is a well-established reagent in peptide synthesis for the introduction of the benzyloxycarbonyl (Z or Cbz) protecting group to amines.

Logical Relationship: Amine Protection using N-(Benzyloxycarbonyloxy)succinimide

The following diagram illustrates the general logical relationship in a chemical reaction where N-(Benzyloxycarbonyloxy)succinimide is used as a protecting group reagent for an amine.



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Caption: General workflow for amine protection using N-(Benzyloxycarbonyloxy)succinimide.

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References

- 1. N-(Benzyloxy)succinimide 96 23405-15-4 [sigmaaldrich.com]
- 2. N-(Benzyloxy)succinimide 96 23405-15-4 [sigmaaldrich.com]

- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. N-(Benzoyloxy)succinimide 96 23405-15-4 [sigmaaldrich.com]
- 5. N-(Benzoyloxy)succinimide - Benzoic acid N-hydroxysuccinimide ester [sigmaaldrich.com]
- 6. N-(Benzoyloxy)succinimide, 97% | Fisher Scientific [fishersci.ca]
- 7. watson-int.com [watson-int.com]
- 8. 13139-17-8 CAS Manufactory [m.chemicalbook.com]
- 9. CAS 13139-17-8: N α -(Benzyloxycarbonyloxy) Succinimide [cymitquimica.com]
- 10. Benzyl succinimido carbonate | C₁₂H₁₁NO₅ | CID 83172 - PubChem [pubchem.ncbi.nlm.nih.gov]
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